

Preparing Stock Solutions of NH₂-PEG₂-C₂-Boc: Application Notes and Protocols

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Compound of Interest

Compound Name: NH₂-PEG₂-C₂-Boc

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This document provides detailed application notes and protocols for the preparation of stock solutions of **NH₂-PEG₂-C₂-Boc**, a bifunctional linker commonly utilized in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs). Adherence to these guidelines is crucial for ensuring the integrity, stability, and reliable performance of the compound in downstream applications.

Introduction

NH₂-PEG₂-C₂-Boc is a hydrophilic, PEG-based linker featuring a terminal primary amine (-NH₂) and a Boc-protected amine.^{[1][2]} The polyethylene glycol (PEG) spacer enhances solubility and biocompatibility, making it an ideal component in the development of novel therapeutics.^[1] This linker is instrumental in covalently connecting a target protein ligand and an E3 ubiquitin ligase ligand in PROTACs, or a cytotoxic drug to an antibody in ADCs.^{[3][4][5]} Proper handling and preparation of stock solutions are the foundational steps for successful and reproducible experimental outcomes.

Compound Properties

A summary of the key physical and chemical properties of **NH₂-PEG₂-C₂-Boc** is presented in Table 1.

Property	Value
Molecular Formula	C11H23NO4
Molecular Weight	233.30 g/mol [3]
Appearance	Colorless to light yellow liquid[3]
CAS Number	756525-95-8[3]
Purity	≥95%
Storage (Pure Form)	-20°C for 3 years, 4°C for 2 years[3]

Stock Solution Preparation

Recommended Solvents and Solubility

NH2-PEG2-C2-Boc exhibits excellent solubility in dimethyl sulfoxide (DMSO). It is recommended to use anhydrous (dry) DMSO to prepare stock solutions, as the presence of moisture can affect the stability of the compound.

Solvent	Solubility
DMSO	≥ 100 mg/mL (428.63 mM)[3][7]

Note: The "≥" symbol indicates that the compound is soluble at this concentration, but the saturation point may be higher. It is crucial to use newly opened or properly stored anhydrous DMSO, as it is hygroscopic and absorbed moisture can impact product solubility and stability. [3][7]

Protocol for Preparing a 100 mM DMSO Stock Solution

This protocol describes the preparation of a 100 mM stock solution of **NH2-PEG2-C2-Boc** in DMSO.

Materials:

- **NH2-PEG2-C2-Boc**

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vial or a polypropylene tube
- Calibrated micropipettes
- Vortex mixer

Procedure:

- **Equilibration:** Allow the vial of **NH2-PEG2-C2-Boc** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** As **NH2-PEG2-C2-Boc** is a liquid, it is best to work with volumes if the density is known or to weigh it out directly for highest accuracy. However, for ease of use, many suppliers provide it in pre-weighed amounts.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing **NH2-PEG2-C2-Boc** to achieve the desired concentration. For example, to prepare a 100 mM stock solution from 10 mg of the compound:
 - $\text{Volume of DMSO} = (\text{Mass of Compound} / \text{Molecular Weight}) / \text{Desired Concentration}$
 - $\text{Volume of DMSO} = (0.010 \text{ g} / 233.30 \text{ g/mol}) / 0.100 \text{ mol/L} = 0.0004286 \text{ L} = 428.6 \text{ }\mu\text{L}$
- **Dissolution:** Cap the vial tightly and vortex thoroughly until the liquid is completely dissolved and the solution is clear. Gentle warming or sonication can be used to aid dissolution if necessary.^[7]
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.
- **Storage:** Store the aliquoted stock solutions at -20°C or -80°C in tightly sealed vials.

Stock Solution Molarity Calculator

To aid in the preparation of stock solutions with different molarities, refer to the following table which provides the required volume of solvent for standard masses of **NH2-PEG2-C2-Boc**.

Desired Concentration (mM)	Mass of Compound	Required Volume of DMSO
1	1 mg	4.286 mL
5	1 mg	0.857 mL
10	1 mg	0.429 mL
1	5 mg	21.43 mL
5	5 mg	4.286 mL
10	5 mg	2.143 mL
1	10 mg	42.86 mL
5	10 mg	8.573 mL
10	10 mg	4.286 mL

Storage and Stability

Proper storage is critical to maintain the integrity of **NH2-PEG2-C2-Boc** stock solutions.

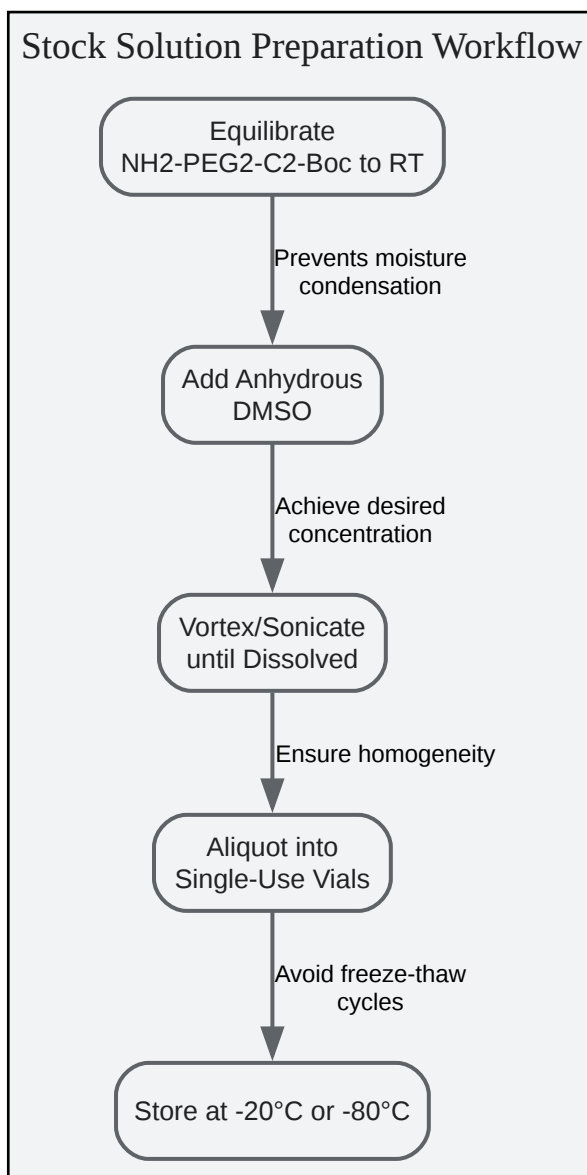
Storage Condition	Shelf Life
-20°C	1 month[3][7]
-80°C	6 months[3][7]

Key Storage Recommendations:

- Avoid Repeated Freeze-Thaw Cycles: Aliquoting into single-use volumes is essential.
- Protect from Moisture: Use anhydrous solvents and store in tightly sealed containers.
- Inert Atmosphere: For long-term storage, flushing the vial with an inert gas like argon or nitrogen before sealing can provide additional protection.

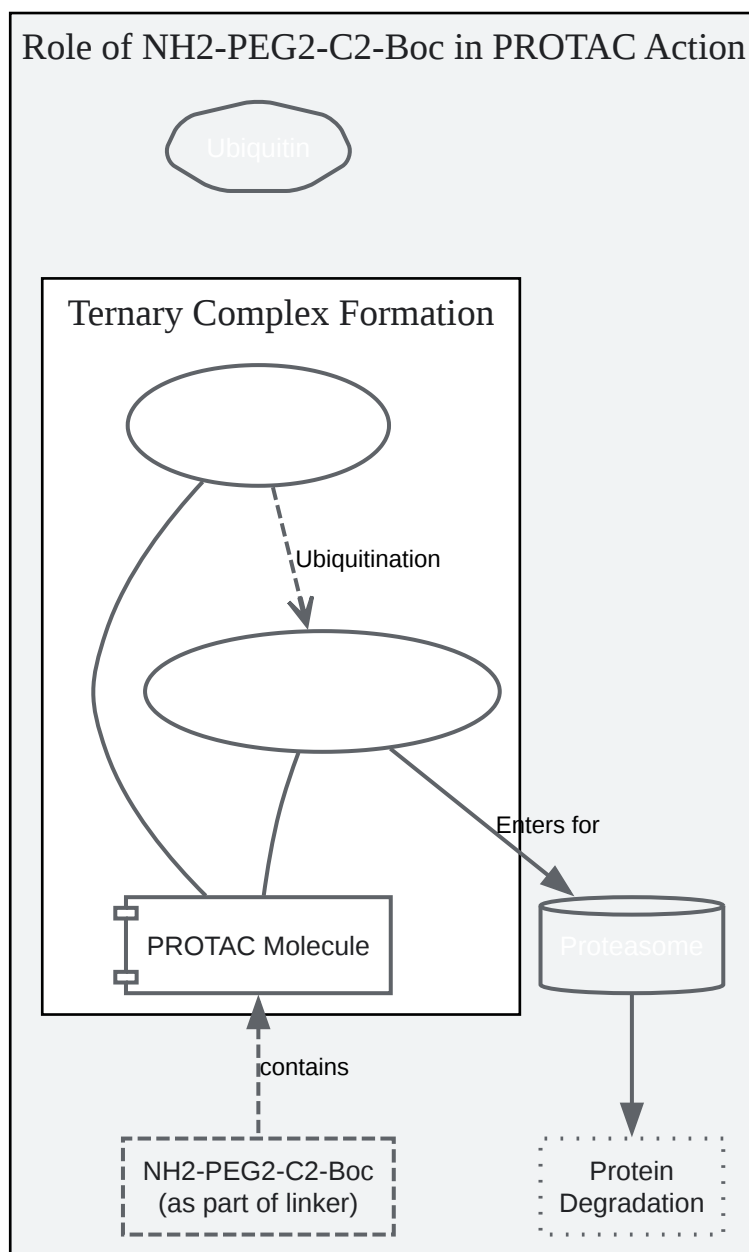
Experimental Workflow & Signaling Pathway Visualization

The following diagrams illustrate the general workflow for preparing the stock solution and the logical role of **NH2-PEG2-C2-Boc** in PROTAC-mediated protein degradation.



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Caption: Workflow for preparing **NH2-PEG2-C2-Boc** stock solution.



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Caption: Logical diagram of PROTAC-mediated protein degradation.

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References

- 1. Boc-NH-PEG2-C2-NH2 | Aliphatic Chain Hydrocarbons | Ambeed.com [ambeed.com]
- 2. BOC-NH-PEG2-NH2, 153086-78-3 - Biopharma PEG [biochempeg.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Boc-NH-PEG2-C2-NH2 | TargetMol [targetmol.com]
- 5. NH2-PEG2-C2-Boc - Immunomart [immunomart.com]
- 6. targetmol.cn [targetmol.cn]
- 7. medchemexpress.com [medchemexpress.com]
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